

Synthesis of Butanal Oxime from Butanal and Hydroxylamine: A Technical Guide

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Compound of Interest

Compound Name: Butanal oxime

Cat. No.: B12762041

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides an in-depth overview of the synthesis of **butanal oxime** from butanal and hydroxylamine. It covers the fundamental reaction mechanism, detailed experimental protocols derived from established methodologies, and a summary of reaction parameters. The document includes visualizations of the reaction pathway, a general experimental workflow, and factors influencing the synthesis, designed to aid researchers in the successful preparation of aldoximes.

Introduction

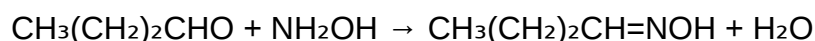
Oximes are a class of organic compounds with the general formula $R_1R_2C=NOH$, where R_1 and R_2 are hydrogen, alkyl, or aryl groups. They are versatile intermediates in organic synthesis, serving as precursors for amides (via the Beckmann rearrangement), nitriles, nitrones, and various nitrogen-containing heterocycles. **Butanal oxime**, also known as butyraldehyde oxime, results from the condensation of butanal with hydroxylamine.[1] It finds applications as an anti-skinning agent in paints and inks and as an intermediate in the manufacturing of plastics and rubber.[1]

The synthesis is a classic condensation reaction, typically proceeding with high efficiency under mild conditions.[2] This guide details the core principles and practical methodologies for this transformation.

Reaction Mechanism and Stoichiometry

The formation of **butanal oxime** is a nucleophilic addition-elimination reaction. The nitrogen atom of hydroxylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of butanal. This is followed by the elimination of a water molecule to form the C=N double bond of the oxime.^[3]

The overall balanced chemical equation is:



The reaction is typically catalyzed by either an acid or a base.

- **Acid Catalysis:** A mild acid protonates the carbonyl oxygen, increasing the electrophilicity of the carbonyl carbon and facilitating the nucleophilic attack by hydroxylamine.^[2]
- **Base Catalysis:** A base, such as pyridine or sodium carbonate, serves to neutralize the hydrochloride or sulfate salt of the hydroxylamine reactant, liberating the more reactive free base form (NH₂OH).^{[4][5]}

The detailed mechanism involves the formation of a carbinolamine intermediate, which then dehydrates to yield the final oxime product.

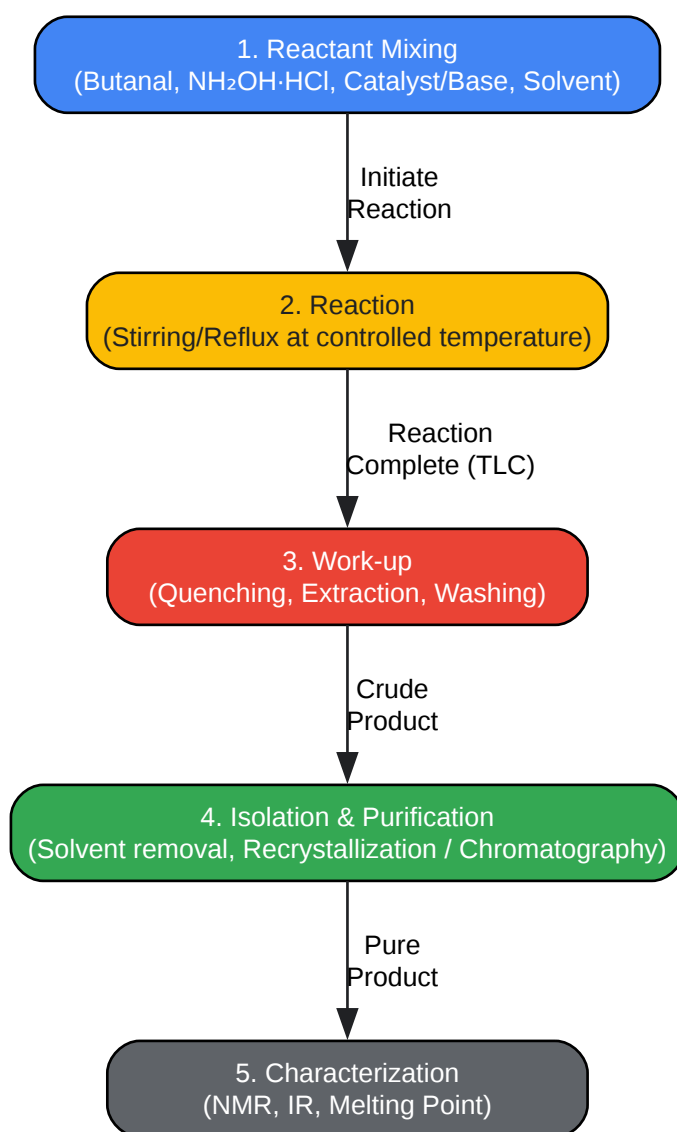
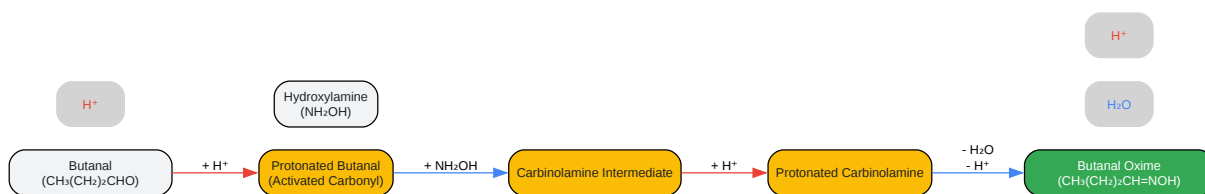


Figure 2: General Experimental Workflow for Butanal Oxime Synthesis

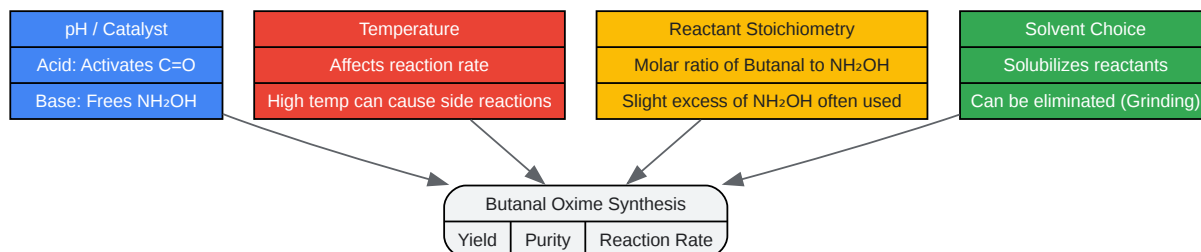


Figure 3: Key Factors Influencing Butanal Oxime Synthesis

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